

Bromobenzene-d5: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Bromobenzene-d5

Cat. No.: B116778

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of the physical and chemical properties of **Bromobenzene-d5** (C_6D_5Br), a deuterated analogue of bromobenzene. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development and other scientific disciplines who utilize isotopically labeled compounds.

Core Physical and Chemical Properties

Bromobenzene-d5 is a clear, colorless liquid at room temperature.^[1] The substitution of protium (1H) with deuterium (2H) atoms imparts unique properties to the molecule, making it an invaluable tool in a variety of scientific applications.

Physical Properties

The key physical properties of **Bromobenzene-d5** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₆ D ₅ Br	[2][3][4]
Molecular Weight	162.04 g/mol	[2][3][4][5][6]
CAS Number	4165-57-5	[2][3][4][6]
Appearance	Clear, colorless liquid	[1][7]
Density	1.539 g/mL at 25 °C	[3][8]
Boiling Point	156 °C	[9]
53 °C at 23 mmHg	[1][3][10]	
Melting Point	-31 °C	[8][9]
Refractive Index (n _{20/D})	1.5585	[3]
Flash Point	51 °C (closed cup)	[1][3]
Solubility	Insoluble in water	[10]
Isotopic Purity	≥99.5 atom % D	[3][10]

Chemical Identity

Identifier	Value	Reference
SMILES String	<chem>[2H]c1c([2H])c([2H])c(Br)c([2H])c1[2H]</chem>	[3]
InChI	1S/C6H5Br/c7-6-4-2-1-3-5-6/h1-5H/i1D,2D,3D,4D,5D	[3]
InChI Key	QARVLSVVCXYDNA-RALIUCGRSA-N	[3]
EC Number	224-013-8	[1][3][4]
MDL Number	MFCD00000056	[3]

Experimental Protocols

Detailed methodologies for the synthesis of **Bromobenzene-d5** are crucial for its application in research. Two common synthetic routes are outlined below.

Synthesis via Bromination of Benzene-d6

This method involves the direct electrophilic aromatic substitution of benzene-d6 with bromine, typically in the presence of a Lewis acid catalyst such as iron filings.[\[11\]](#)[\[12\]](#)

Materials:

- Benzene-d6 (C_6D_6)
- Liquid Bromine (Br_2)
- Iron shavings

Procedure:

- To a three-neck flask containing 40.42 g (0.48 mol) of benzene-d6 and 1.20 g (0.0214 mol) of iron shavings, add 64.88 g (0.81 mol) of liquid bromine dropwise.[\[11\]](#)
- Heat the mixture to maintain a faint boil for approximately 4 hours.[\[11\]](#)
- After cooling to room temperature, quench the reaction by adding water.[\[11\]](#)
- Filter the mixture to remove the iron shavings and wash them with an organic solvent (e.g., ether).[\[11\]](#)
- Separate the organic layer, wash it with an aqueous solution of sodium hydroxide and then with water, and dry it over a suitable drying agent (e.g., calcium chloride).
- Purify the crude product by distillation to obtain **Bromobenzene-d5**.

Synthesis via H/D Exchange Reaction

This protocol describes a method for the deuteration of bromobenzene using deuterium water in the presence of a platinum-on-carbon catalyst.[\[2\]](#)

Materials:

- Bromobenzene ($\text{C}_6\text{H}_5\text{Br}$)
- Deuterium water (D_2O)
- 10% Platinum on carbon (Pt/C)
- Isopropanol
- Cyclohexane

Procedure:

- In a 50 mL three-necked flask equipped with a condenser, thermometer, and electromagnetic stirring, add 0.25 mmol (39.252 mg) of bromobenzene, 5 mL of deuterium water, 24.38 mg of 10% platinum on carbon, 0.1 mL of isopropanol, and 0.9 mL of cyclohexane solution.[\[2\]](#)
- Replace the air in the reaction system with argon gas.[\[2\]](#)
- Raise the temperature to 90 °C and maintain it for 24 hours.[\[2\]](#)
- Cool the reaction to room temperature and remove the platinum-on-carbon catalyst by filtration.[\[2\]](#)
- Add 10 mL of dichloromethane to the filtrate and separate the organic layer.[\[2\]](#)
- Remove the solvent from the organic layer by rotary evaporation at 38 °C to obtain the **Bromobenzene-d5** product.[\[2\]](#)

Applications in Research and Development

The unique properties of **Bromobenzene-d5** make it a versatile tool in various scientific fields.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to the absence of proton signals that would otherwise interfere with the analysis of non-deuterated analytes, **Bromobenzene-d5** is utilized as a solvent in NMR spectroscopy.[\[8\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) Its non-polar nature makes it suitable for dissolving a wide range of organic compounds.

Mass Spectrometry

In mass spectrometry, **Bromobenzene-d5** serves as a stable isotope-labeled internal standard. [12][15] The known mass difference between the deuterated standard and the non-deuterated analyte allows for precise and accurate quantification. [12]

Organic Synthesis and Mechanistic Studies

Bromobenzene-d5 is a valuable starting material in organic synthesis for introducing a deuterated phenyl group into a target molecule. [16][17] The deuterium labeling also enables researchers to study reaction mechanisms and kinetic isotope effects, providing insights into the transition states of chemical reactions. [12][16]

Drug Metabolism and Pharmacokinetic (DMPK) Studies

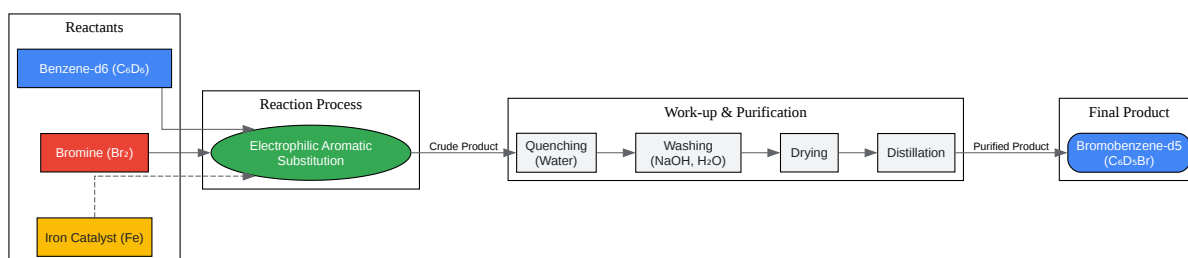
In drug development, deuterated compounds like **Bromobenzene-d5** are used to synthesize deuterated drug candidates. [8][16] The substitution of hydrogen with deuterium can alter the metabolic profile of a drug, potentially leading to an increased half-life, reduced formation of toxic metabolites, and improved overall safety and efficacy. [8]

Electronics and Materials Science

An emerging application of **Bromobenzene-d5** is in the electronics industry, particularly in the manufacturing of Organic Light-Emitting Diodes (OLEDs). [8][12][14] Deuterated organic materials can exhibit enhanced stability and efficiency, leading to longer-lasting and higher-quality electronic devices. [8][12]

Visualizing the Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **Bromobenzene-d5** via the bromination of benzene-d6.



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References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. Bromobenzene-d5 synthesis - chemicalbook [chemicalbook.com]
- 3. 溴苯d5 99.5 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 4. Bromobenzene-d₅ (D, 99.5%)- Cambridge Isotope Laboratories, DLM-9595-5 [isotope.com]
- 5. Bromo(2H5)benzene | C₆H₅Br | CID 2723968 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Bromobenzene-d5 | CAS 4165-57-5 | LGC Standards [lgcstandards.com]
- 7. pharmaffiliates.com [pharmaffiliates.com]
- 8. Deuterated Bromobenzene (Bromobenzene-d5) and its applications - Mesbah Energy [irisotope.com]

- 9. carlroth.com:443 [carlroth.com:443]
- 10. Bromobenzene-d5 | 4165-57-5 [chemicalbook.com]
- 11. rsc.org [rsc.org]
- 12. exsyncorp.com [exsyncorp.com]
- 13. armar-europa.de [armar-europa.de]
- 14. Bromobenzene-d5 | ZEOTOPE [zeotope.com]
- 15. medchemexpress.com [medchemexpress.com]
- 16. clearsynthdeutero.com [clearsynthdeutero.com]
- 17. Bromobenzene-d₅ (D, 99%) - Cambridge Isotope Laboratories, DLM-398-500 [isotope.com]
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